

Safety and handling of Ethyl 3,4-dimethoxybenzoate in the lab

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Compound of Interest

Compound Name: **Ethyl 3,4-dimethoxybenzoate**

Cat. No.: **B1581923**

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An In-depth Technical Guide to the Safe Laboratory Handling of **Ethyl 3,4-dimethoxybenzoate**

Foreword: A Proactive Approach to Chemical Safety

In the landscape of drug discovery and scientific research, the mastery of chemical handling is not merely a procedural necessity but the bedrock of experimental integrity and personal safety. This guide addresses the safe handling of **Ethyl 3,4-dimethoxybenzoate** (CAS: 3943-77-9), a common intermediate in organic synthesis. As a Senior Application Scientist, my objective extends beyond reciting regulations; it is to instill a deep, causal understanding of why specific protocols are essential. The toxicological profile for **Ethyl 3,4-dimethoxybenzoate** is not thoroughly investigated, a common scenario for many research chemicals.^[1] This lack of comprehensive data necessitates a conservative and proactive safety culture, where we treat unknown hazards with the highest degree of caution. This document is structured to empower researchers with the knowledge to build a self-validating system of safety for every experiment.

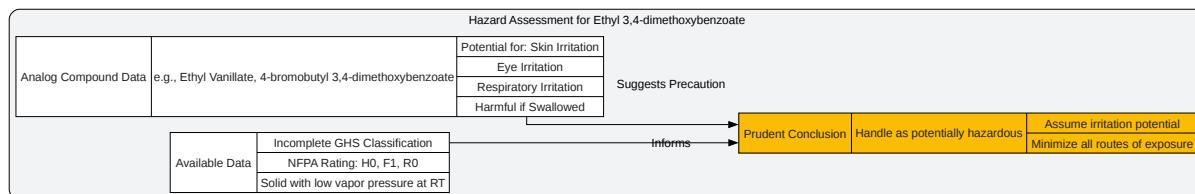
Section 1: Compound Profile & Inherent Risks

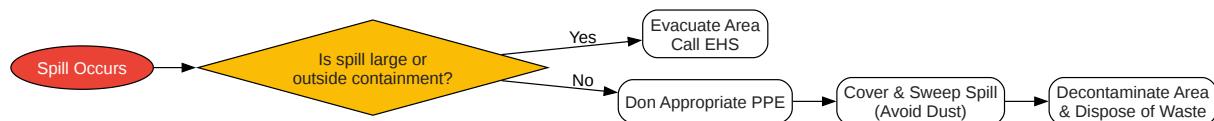
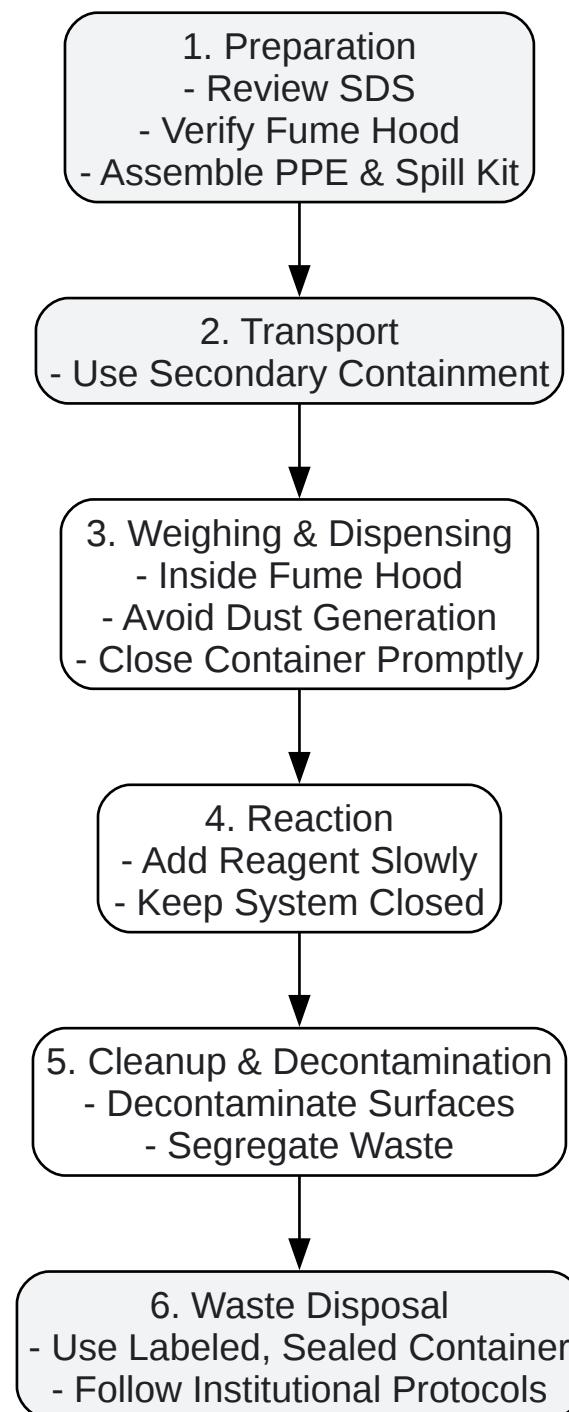
Ethyl 3,4-dimethoxybenzoate, also known as Ethyl veratrate, is an off-white to light yellow solid organic compound.^{[2][3]} Its utility in research and development, particularly as a building block in synthetic chemistry, makes it a frequent presence in the laboratory.^[2] Understanding its physical properties is the first step in a robust risk assessment.

Property	Value	Source
CAS Number	3943-77-9	[2]
Molecular Formula	C ₁₁ H ₁₄ O ₄	[4]
Molecular Weight	210.23 g/mol	[4]
Appearance	Off-white to light yellow solid	[3]
Melting Point	43-44°C	[2] [3]
Boiling Point	295.5°C at 760 mmHg	[2]
Flash Point	129.5°C	[2]
Density	~1.1 - 1.2 g/cm ³	[2] [3]
Storage Class	11 (Combustible Solids)	[4]

Hazard Identification: An Exercise in Prudence

The available Safety Data Sheets (SDS) for **Ethyl 3,4-dimethoxybenzoate** lack a harmonized GHS classification.[\[2\]](#) While one source provides an NFPA 704 rating of (0, 1, 0) — indicating no health hazard, slight flammability, and stable reactivity — this should be interpreted with caution.[\[2\]](#) Data for structurally related compounds, such as Ethyl 4-hydroxy-3-methoxybenzoate, indicate potential hazards including being harmful if swallowed and causing skin, eye, and respiratory irritation.[\[5\]](#) Given the incomplete toxicological data, a prudent approach is to assume the compound may be irritating to the eyes, skin, and respiratory system and may be harmful if ingested.





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